

Application Notes and Protocols for AMG-8718 Administration in Mouse Models

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Compound of Interest

Compound Name: AMG-8718

Cat. No.: B15617658

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Introduction

AMG-8718 is a potent and orally efficacious inhibitor of Beta-secretase 1 (BACE1), an enzyme pivotal in the amyloidogenic processing of the amyloid precursor protein (APP).[1][2] Inhibition of BACE1 is a key therapeutic strategy aimed at reducing the production of amyloid-beta (A β) peptides, which are central to the pathogenesis of Alzheimer's disease. These application notes provide a comprehensive overview and generalized protocols for the preclinical evaluation of **AMG-8718** in mouse models, based on established methodologies for BACE1 inhibitors.

Disclaimer: Specific in vivo dosage information for **AMG-8718** in mouse models is not publicly available. The following protocols and dosage recommendations are based on preclinical studies of other BACE1 inhibitors, such as Verubecestat and NB-360.[1][3] Researchers must conduct comprehensive dose-finding, pharmacokinetic, and pharmacodynamic studies to determine the optimal, effective, and well-tolerated dosing regimen for **AMG-8718** in their specific mouse model.

Data Presentation: Dosage and Administration of BACE1 Inhibitors in Mice

The following table summarizes representative dosages and administration routes for various BACE1 inhibitors in mouse models, which can serve as a starting point for designing studies with **AMG-8718**.

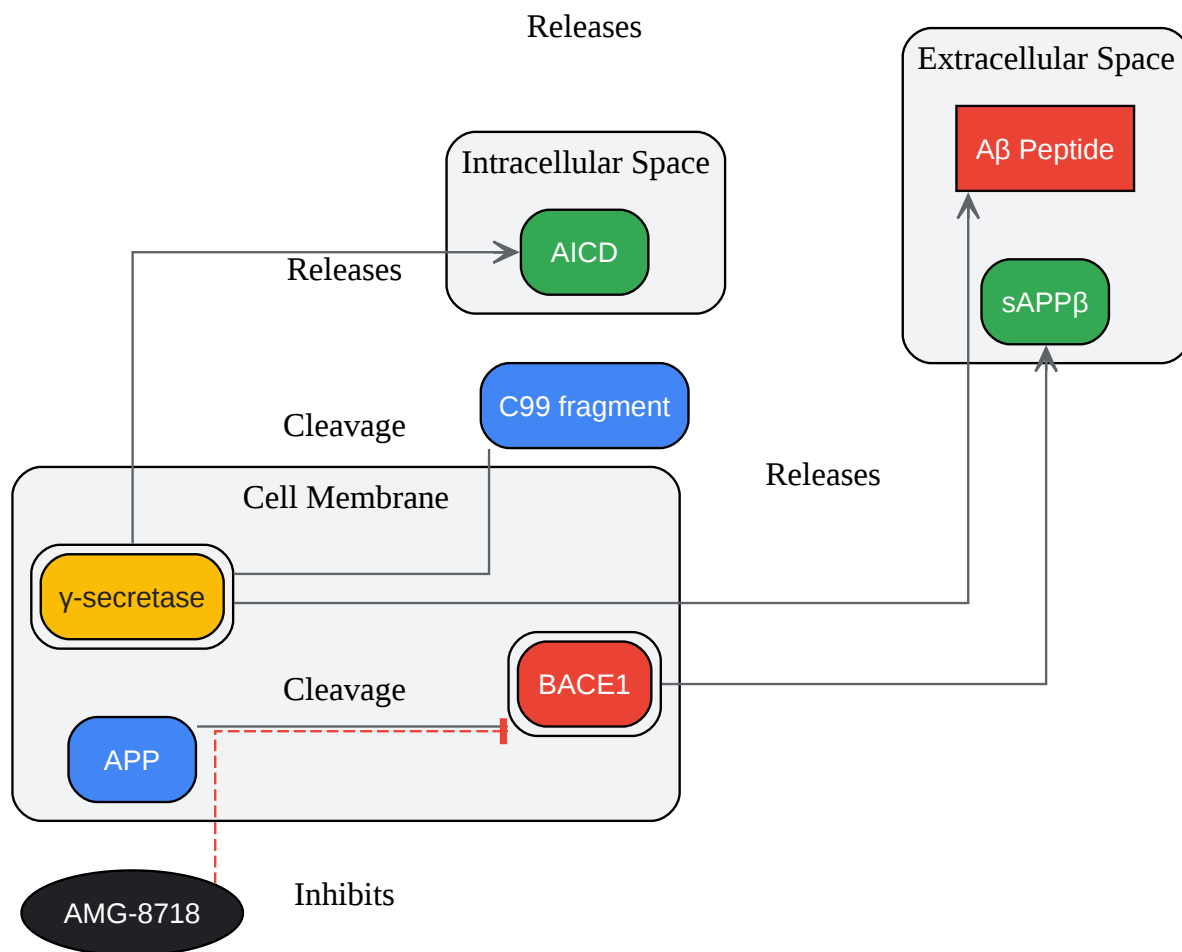
Compound	Mouse Model	Route of Administration	Dosage	Study Duration	Key Findings	Reference
NB-360	APPPS1	Oral (in food pellets)	0.25 g/kg in chow (approx. 20 μ mol/kg/day)	2 weeks to 3 months	Reduced soluble A β 40 and A β 42 levels in the forebrain by 80%. [3]	[3]
Verubecestat (MK-8931)	5XFAD	Oral gavage	Dose-dependent	Acute and Chronic	Attenuation of plasma A β 40 and A β 42. [1]	[1]
LY2811376	N/A	Oral	N/A	N/A	Correlated with decreased levels of amyloid beta 40 (A β 40). [4]	[4]
General BACE1 Inhibitors	APPPS1	Oral (daily)	100, 300 mg/kg	3 days	Dose-dependent reduction of human A β levels. [5]	[5]

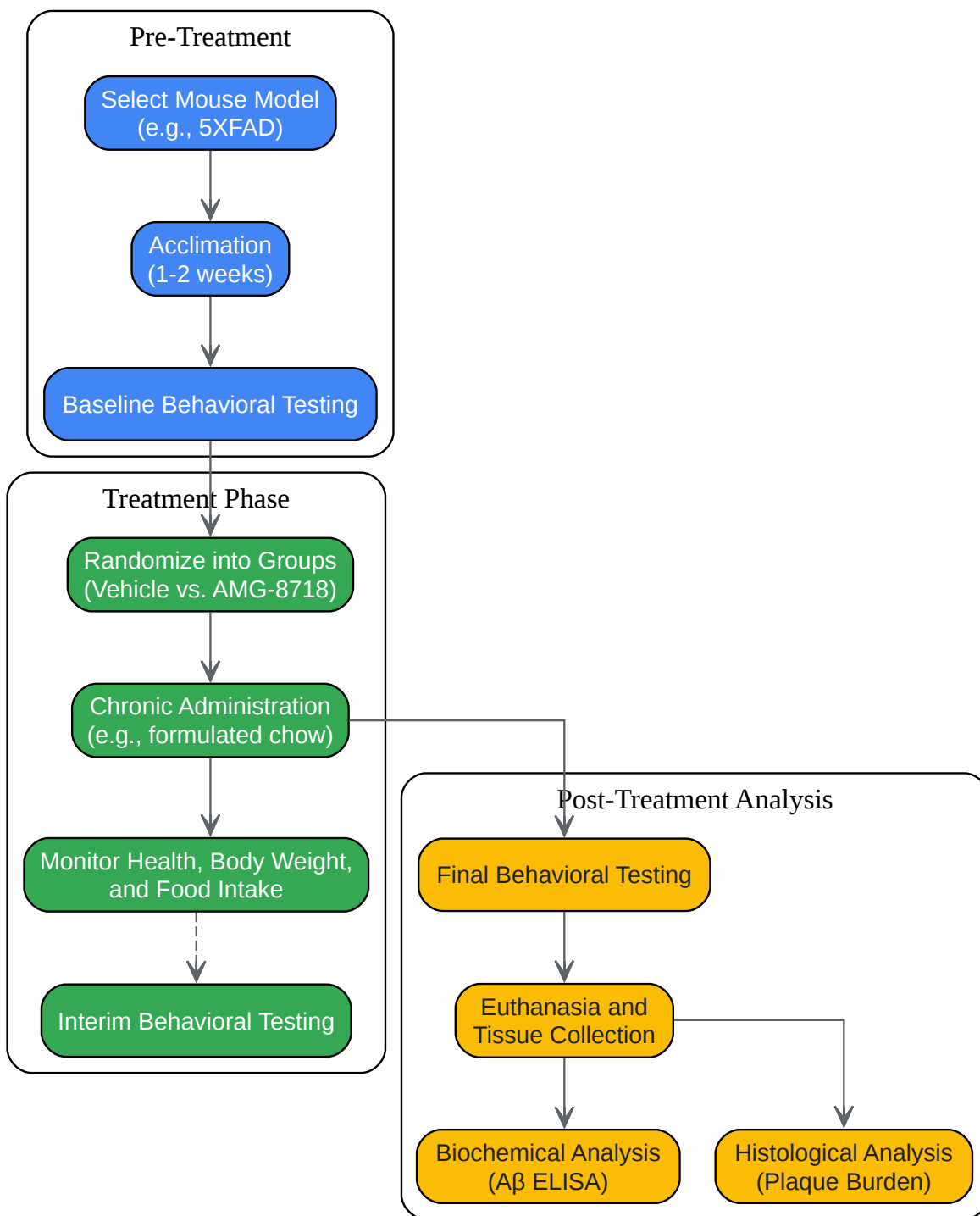
Signaling Pathway

BACE1 Cleavage of Amyloid Precursor Protein (APP)

BACE1, also known as beta-secretase, is a key enzyme in the amyloidogenic pathway. It cleaves the amyloid precursor protein (APP) at the N-terminus of the A β domain. This initial

cleavage is followed by a subsequent cleavage by γ -secretase, which releases the A β peptide.





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